

# Application Notes and Protocols: Functionalization of Gold Nanoparticles with 1,9- Nonanedithiol

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## Compound of Interest

Compound Name: *1,9-Nonanedithiol*

Cat. No.: *B1202460*

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## Introduction

Gold nanoparticles (AuNPs) are a cornerstone of nanoscience and nanomedicine, offering unique optical, electronic, and catalytic properties. Their utility is significantly enhanced through surface functionalization, which allows for the attachment of various molecules to tailor their properties for specific applications such as drug delivery, diagnostics, and sensing.<sup>[1]</sup> **1,9-Nonanedithiol**, a nine-carbon chain with thiol groups at both ends, is a versatile linker molecule for the functionalization of AuNPs. The two thiol groups provide strong anchor points to the gold surface, enabling the cross-linking of nanoparticles to form dimers or larger aggregates, or to create a functional surface for further conjugation.<sup>[1]</sup> This document provides detailed application notes and protocols for the synthesis of AuNPs and their subsequent functionalization with **1,9-Nonanedithiol**.

## Data Presentation

The functionalization of gold nanoparticles with **1,9-Nonanedithiol** leads to changes in their physicochemical properties. The following tables summarize typical quantitative data obtained from the characterization of AuNPs before and after functionalization. These values are representative and may vary depending on the specific experimental conditions.

Table 1: Physicochemical Properties of Gold Nanoparticles Before and After Functionalization with **1,9-Nonanedithiol**

| Parameter  | Citrate-Stabilized<br>AuNPs<br>(Unfunctionalized) | 1,9-Nonanedithiol<br>Functionalized<br>AuNPs                       | Characterization<br>Technique          |
|--|---|--|--|
| Core Diameter (nm)                                       | 15 - 20   | 15 - 20  | Transmission Electron Microscopy (TEM) |
| Hydrodynamic Diameter (nm)                               | 20 - 30   | 25 - 40<br>(monodispersed) or<br>larger (aggregated)               | Dynamic Light Scattering (DLS)         |
| Zeta Potential (mV)                                      | -30 to -50  | -10 to -25   | Dynamic Light Scattering (DLS)         |
| Surface Plasmon Resonance ( $\lambda_{\text{max}}$ , nm) | 518 - 522   | 523 - 530<br>(monodispersed) or<br>red-shifted with<br>aggregation | UV-Vis Spectroscopy                    |

Table 2: Typical Reaction Parameters for Functionalization

| Parameter                       | Value                               |
|---------------------------------|-------------------------------------|
| Gold Nanoparticle Concentration | 1-10 nM                             |
| 1,9-Nonanedithiol Concentration | 10-100 $\mu\text{M}$ (molar excess) |
| Solvent                         | Ethanol/Water mixture               |
| Reaction Time                   | 12 - 24 hours                       |
| Temperature                     | Room Temperature                    |

## Experimental Protocols

### Part 1: Synthesis of Citrate-Capped Gold Nanoparticles

This protocol is based on the well-established Turkevich-Frens method for synthesizing monodisperse, citrate-stabilized gold nanoparticles.

**Materials:**

- Hydrogen tetrachloroaurate (HAuCl<sub>4</sub>) solution (1 mM)
- Trisodium citrate dihydrate (1% w/v)
- Ultrapure water (18.2 MΩ·cm)
- Glassware (thoroughly cleaned with aqua regia and rinsed with ultrapure water)
- Stirring hotplate
- Magnetic stir bar

**Procedure:**

- In a meticulously cleaned Erlenmeyer flask, bring 50 mL of 1 mM HAuCl<sub>4</sub> solution to a vigorous boil on a stirring hotplate.
- While stirring, rapidly inject 5 mL of 1% trisodium citrate solution into the boiling HAuCl<sub>4</sub> solution.
- Observe the color change of the solution from pale yellow to colorless, then to a deep red or burgundy, which indicates the formation of gold nanoparticles.
- Continue boiling and stirring for an additional 15 minutes to ensure the reaction is complete.
- Remove the flask from the heat and allow it to cool to room temperature.
- Store the synthesized citrate-capped AuNPs at 4°C for future use.

## Part 2: Functionalization of Gold Nanoparticles with 1,9-Nonanedithiol

This protocol describes the ligand exchange reaction to replace the citrate capping agent with **1,9-Nonanedithiol**.

Materials:

- Citrate-capped AuNP solution (from Part 1)
- **1,9-Nonanedithiol**
- Ethanol (absolute)
- Ultrapure water
- Microcentrifuge tubes
- Microcentrifuge

Procedure:

- Prepare a stock solution of **1,9-Nonanedithiol** in ethanol. A typical concentration is 10 mM.
- In a microcentrifuge tube, mix the citrate-capped AuNP solution with the **1,9-Nonanedithiol** stock solution. A molar excess of the dithiol is recommended to facilitate the ligand exchange. For example, add 10  $\mu$ L of 10 mM **1,9-Nonanedithiol** to 1 mL of the AuNP solution.
- Incubate the mixture at room temperature with gentle shaking for 12-24 hours to allow for the ligand exchange to occur. The thiol groups will displace the citrate ions on the gold surface, forming strong Au-S bonds.
- After incubation, purify the functionalized AuNPs by centrifugation to remove excess **1,9-Nonanedithiol** and displaced citrate ions. The centrifugation speed and time will depend on the size of the AuNPs (e.g., 12,000 rpm for 20 minutes for ~20 nm AuNPs).
- Carefully remove the supernatant and resuspend the nanoparticle pellet in a fresh solvent, such as ethanol or a mixture of ethanol and water.

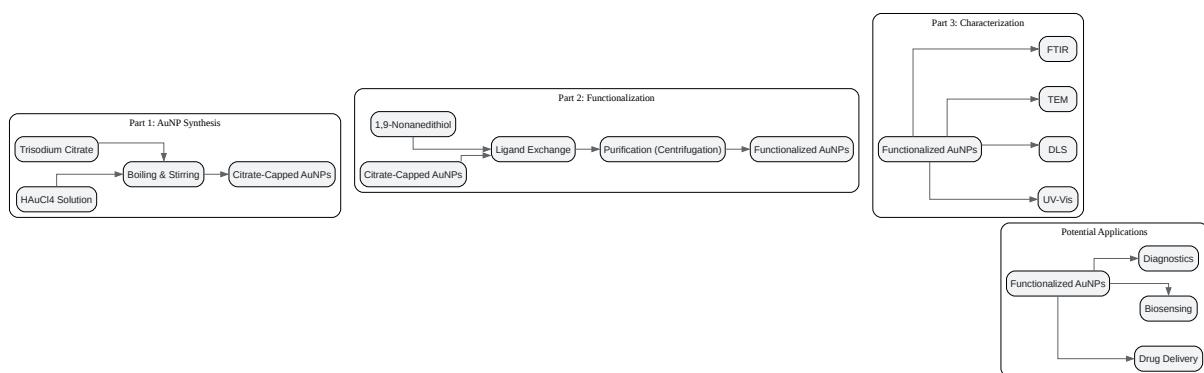
- Repeat the centrifugation and resuspension steps at least twice to ensure the complete removal of unbound ligands.
- After the final wash, resuspend the **1,9-Nonanedithiol** functionalized AuNPs in the desired buffer or solvent for characterization and application.

## Part 3: Characterization of Functionalized Gold Nanoparticles

To confirm the successful functionalization of the AuNPs, the following characterization techniques are recommended:

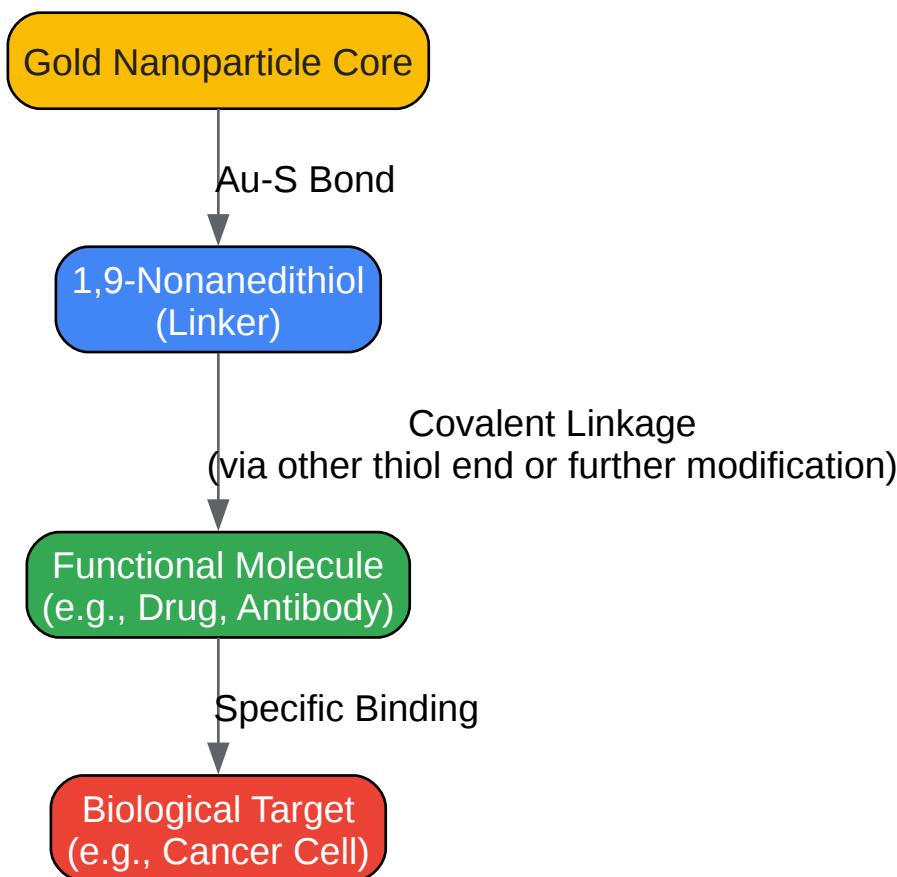
- UV-Vis Spectroscopy: A red-shift in the surface plasmon resonance peak indicates a change in the dielectric environment of the nanoparticles, suggesting successful ligand exchange. Aggregation of nanoparticles due to cross-linking by the dithiol will result in a significant broadening and red-shifting of the peak.
- Dynamic Light Scattering (DLS): An increase in the hydrodynamic diameter can indicate the presence of the **1,9-Nonanedithiol** layer on the nanoparticle surface. A change in the zeta potential from highly negative (for citrate-capped AuNPs) to less negative is also indicative of successful functionalization.
- Transmission Electron Microscopy (TEM): TEM can be used to visualize the size and morphology of the nanoparticles and to observe any aggregation or dimer formation induced by the dithiol linker.
- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR can be used to identify the presence of the alkyl chain of **1,9-Nonanedithiol** on the nanoparticle surface.

## Visualizations



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Caption: Experimental workflow for the synthesis, functionalization, and characterization of **1,9-Nonanedithiol** functionalized gold nanoparticles and their potential applications.



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Caption: Logical relationship illustrating the role of **1,9-Nonanedithiol** as a linker for attaching functional molecules to gold nanoparticles for targeted applications.

Disclaimer: These protocols provide a general guideline. Researchers should optimize the experimental conditions based on their specific requirements and available instrumentation. Safety precautions, including the use of appropriate personal protective equipment, should be followed when handling chemicals.

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## References

- 1. Nanopartz Gold Nanoparticle Functionalization Methods [nanopartz.com]
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